

Proper Disposal of Methomyl-d3: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Methomyl-d3

Cat. No.: B1676398

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Ensuring the safe and compliant disposal of **Methomyl-d3** is critical for protecting laboratory personnel and the environment. This guide provides detailed, step-by-step procedures for researchers, scientists, and drug development professionals to manage and dispose of **Methomyl-d3** waste, aligning with safety protocols and regulatory requirements.

Methomyl-d3, a deuterated analog of the carbamate insecticide Methomyl, is classified as a highly toxic substance.[1][2][3] Improper disposal can lead to significant health hazards and environmental contamination. Adherence to the guidelines established by the Resource Conservation and Recovery Act (RCRA) is mandatory for the disposal of such hazardous materials.[4][5]

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to handle **Methomyl-d3** with the utmost care, utilizing appropriate personal protective equipment (PPE).

- **Personal Protective Equipment (PPE):** Always wear protective gloves, chemical-resistant clothing, and eye/face protection when handling **Methomyl-d3**. [1][6] In case of potential dust or aerosol formation, a full-face respirator with a suitable cartridge should be used. [1]
- **Ventilation:** All handling of **Methomyl-d3** should be conducted in a well-ventilated area, preferably within a laboratory fume hood, to minimize inhalation exposure. [1]

- Spill Management: In the event of a spill, immediately clean the area using an inert absorbent material.^[7] The collected material and any contaminated cleaning supplies should be treated as hazardous waste and disposed of accordingly.^{[7][8]} Do not allow the product to enter drains or waterways.^{[1][7]}

Step-by-Step Disposal Procedure for Methomyl-d3

The following steps outline the process for the safe collection, storage, and disposal of **Methomyl-d3** waste in a laboratory setting.

- Waste Identification and Segregation:
 - Identify all waste containing **Methomyl-d3**, including unused product, contaminated labware (e.g., vials, pipette tips), and spill cleanup materials.
 - Segregate **Methomyl-d3** waste from other chemical waste streams to prevent incompatible chemical reactions.^[4]
- Waste Collection and Containerization:
 - Collect all **Methomyl-d3** waste in a designated, chemically compatible, and leak-proof container.^{[1][4]}
 - The container must be kept securely closed except when adding waste.^[4]
- Labeling:
 - Clearly label the waste container with the words "Hazardous Waste."
 - The label must also include the full chemical name, "**Methomyl-d3**," and a clear indication of the associated hazards (e.g., "Toxic").^[6]
- Temporary On-site Storage:
 - Store the sealed and labeled waste container in a designated satellite accumulation area within the laboratory, such as a fume hood or a designated hazardous waste cabinet.^[9]

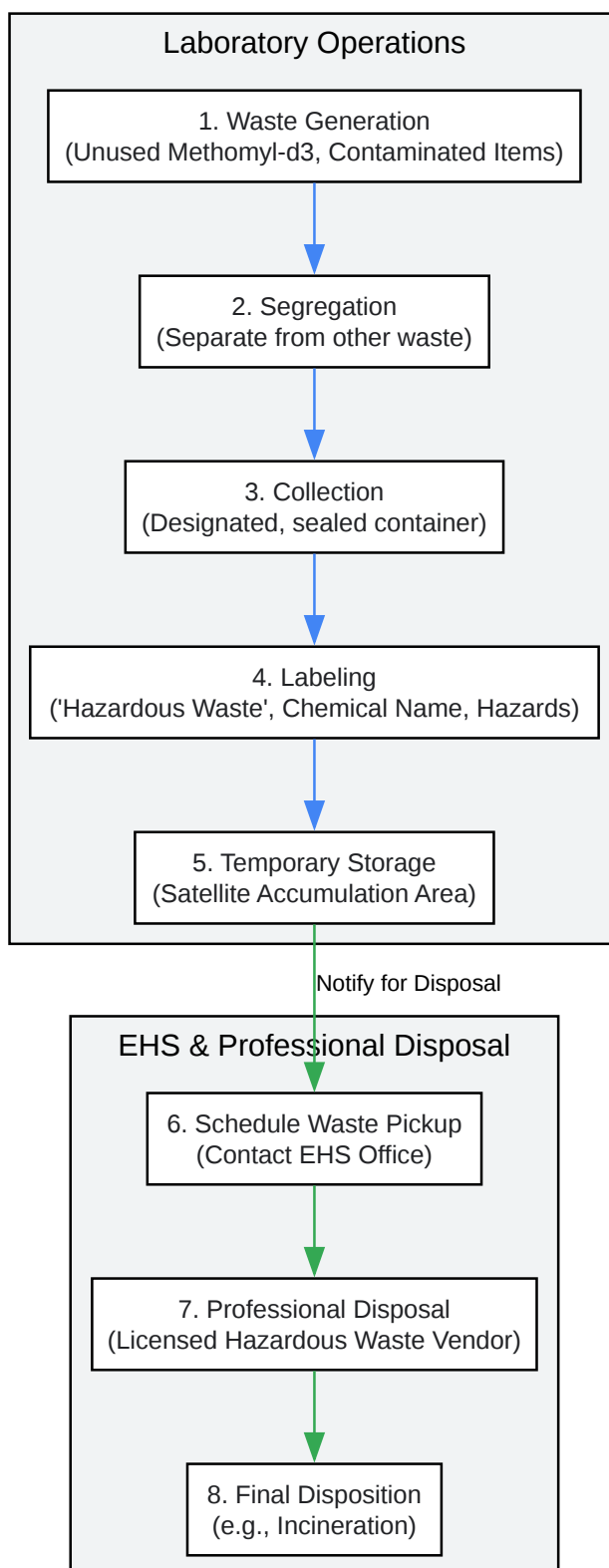
- Ensure the storage area is secure and away from sources of ignition or incompatible materials.[\[7\]](#)
- Laboratories must not store more than 55 gallons of hazardous waste or one quart of acutely hazardous waste at any given time.[\[8\]](#)
- Disposal of Empty Containers:
 - An empty container that has held **Methomyl-d3** must be triple-rinsed with a suitable solvent.[\[8\]](#)[\[10\]](#)[\[11\]](#)
 - The rinsate from this process must be collected and disposed of as hazardous waste.[\[8\]](#)
 - After triple-rinsing, deface all chemical labels on the container before disposing of it as regular trash.[\[8\]](#)
- Professional Waste Disposal:
 - The final disposal of **Methomyl-d3** waste must be conducted by a licensed professional waste disposal service.[\[1\]](#)
 - Your institution's Environmental Health and Safety (EHS) department will coordinate with a certified hazardous waste contractor for the pickup and ultimate disposal of the waste, which may involve incineration at an approved facility.[\[7\]](#)[\[12\]](#)

Quantitative Data Summary

Parameter	Value	Reference
Chemical Formula	C5H7D3N2O2S	[1]
CAS Number	1398109-07-3	[1]
UN Number	UN2811	[1][13]
Hazard Class	6.1 (Toxic Solid)	[1][13]
Packaging Group	II	[1][13]
Oral LD50 (Rat)	17-45 mg/kg	[3]
Dermal LD50 (Rabbit)	>2000 mg/kg	[3]
Water Solubility	58 g/L	[1]

Experimental Workflow for Disposal

The following diagram illustrates the logical flow of the **Methomyl-d3** disposal procedure.



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References

- 1. cdn isotopes.com [cdn isotopes.com]
- 2. caymanchem.com [caymanchem.com]
- 3. Methomyl (EHC 178, 1996) [inchem.org]
- 4. daniel shealth.com [daniel shealth.com]
- 5. nationalacademies.org [nationalacademies.org]
- 6. benchchem.com [benchchem.com]
- 7. villacrop.co.za [villacrop.co.za]
- 8. vumc.org [vumc.org]
- 9. epa.gov [epa.gov]
- 10. aggie-horticulture.tamu.edu [aggie-horticulture.tamu.edu]
- 11. Safe disposal of pesticides | EPA [epa.nsw.gov.au]
- 12. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 13. sigmaaldrich.com [sigmaaldrich.com]
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